

5-Acetylsalicylamide spectroscopic characterization data

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Compound Focus: 5-Acetylsalicylamide

CAS No.: 40187-51-7

Cat. No.: S664260

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Physicochemical Properties

The table below summarizes the basic identifying information and properties of **5-Acetylsalicylamide** (CAS No. 40187-51-7) [1] [2].

Property	Value / Description
CAS Number	40187-51-7 [3] [1]
Molecular Formula	C ₉ H ₉ NO ₃ [3] [1]
Molecular Weight	179.17 g/mol [3] [1]
Melting Point	220-222 °C (lit.) [1] [2]
Density	1.2822 (rough estimate) [1]
pKa	6.57 ± 0.18 (Predicted) [1]
Form	White to Light Brown solid [1]
SMILES	C(N)(=O)C1=CC(C(C)=O)=CC=C1O [3] [1]

Property	Value / Description
InChI Key	LWAQTCWTC CNHJR-UHFFFAOYSA-N [3] [1]

Spectroscopic Data

The available spectroscopic information is currently restricted to a reference to a **¹H NMR spectrum** and a **mass spectrum** [3].

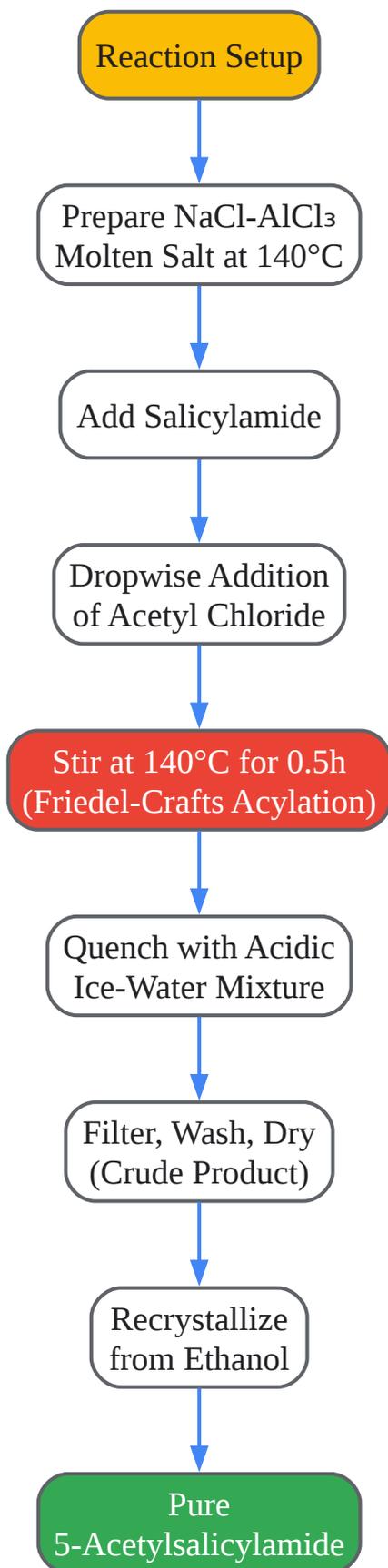
- **Mass Spectrometry:** The mass spectrum shows a molecular ion peak $[M]^+$ at **m/z 179**, consistent with its molecular weight. Other major fragment ions are reported at m/z 147 (100% relative abundance), m/z 162 (38.2%), and m/z 148 (9.1%) [3].

Experimental Protocol for Synthesis

The following method describes the synthesis of **5-Acetylsalicylamide**, which could serve as a reference for sample preparation prior to characterization [4].

- **Reaction Type:** Friedel-Crafts Acylation [4] [2].
- **Reactants:** Salicylamide and acetyl chloride [4].
- **Catalyst System:** A low-melting-point molten salt mixture of **anhydrous aluminum chloride (AlCl₃) and sodium chloride (NaCl)** [4].
- **Procedure** [4]:
 - **Prepare Catalyst:** Melt AlCl₃ (0.0648 mol) and NaCl (0.0648 mol) in a flask at 140°C with stirring.
 - **Add Reagent:** Add salicylamide (0.036 mol) to the molten salt mixture.
 - **Acylation:** Slowly add acetyl chloride (0.0432 mol) dropwise over about 10 minutes while maintaining the temperature at 140°C. Continue stirring for another 0.5 hours.
 - **Work-up:** After the reaction, slowly pour the mixture into an acidic ice-water solution (60 mL containing 1 mL concentrated HCl). A yellowish solid will form. Stir for 30 minutes at room temperature.
 - **Isolation and Purification:** Filter the suspension, wash the solid with hot water (80°C), and dry at 80°C to get the crude product. Recrystallize the crude product from ethanol to obtain **5-Acetylsalicylamide** as a white solid.
- **Reported Yield:** 92.2% [4].

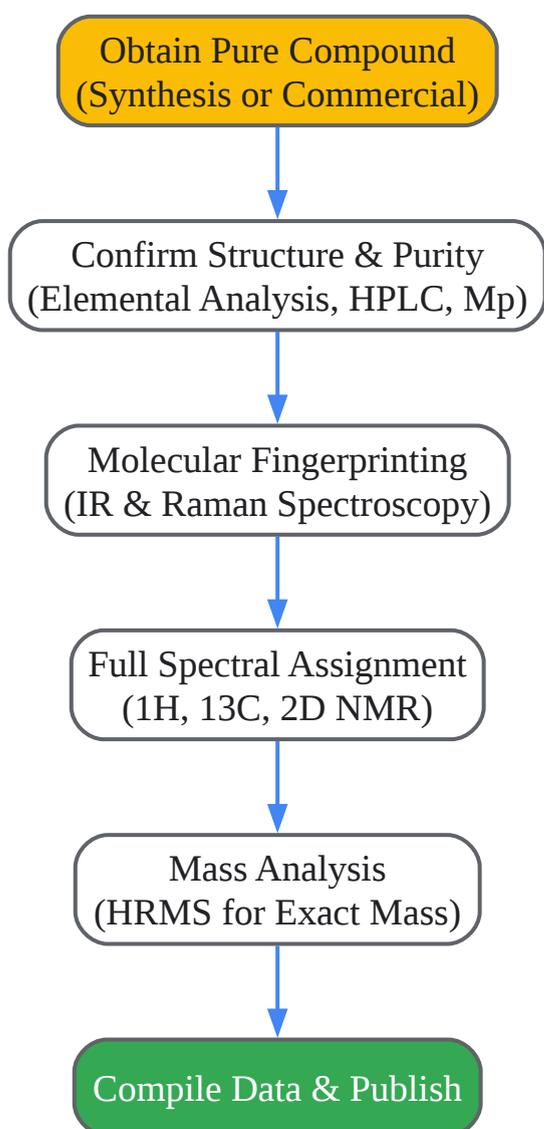
This synthesis workflow can be visualized in the following diagram:



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Pathways for Obtaining Full Characterization Data

The search results lack the detailed, multi-technique spectroscopic data required for a comprehensive comparison guide. The following workflow outlines the recommended steps to build a complete data set.



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- **Confirm Structure & Purity:** The first step is to ensure you have a pure sample. The reported melting point (**220-222 °C**) [1] [2] can be used as a preliminary purity check. Techniques like **analytical HPLC** and elemental analysis would provide further confirmation.

- **Molecular Fingerprinting: Infrared (IR) Spectroscopy** is crucial for identifying key functional groups, such as the amide carbonyl, the phenolic OH, and the acetyl group.
- **Full Spectral Assignment:** While a **¹H NMR** spectrum is referenced [3], a complete characterization requires a **¹³C NMR spectrum** and potentially 2D NMR experiments (like COSY, HSQC, HMBC) to fully assign all proton and carbon signals and confirm the molecular structure.
- **Mass Analysis:** The cited low-resolution mass spectrum confirms the molecular ion [3]. For definitive confirmation, **High-Resolution Mass Spectrometry (HRMS)** should be used to determine the exact mass and molecular formula.

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References

1. - 5 | 40187-51-7 Acetylsalicylamide [chemicalbook.com]
2. - 5 98 40187-51-7 Acetylsalicylamide [sigmaaldrich.com]
3. - 5 (40187-51-7) ¹H Acetylsalicylamide spectrum NMR [chemicalbook.com]
4. CN104557604A - Synthetic method for 5 - acetylsalicylamide [patents.google.com]

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